

Technical Characterization of Benzhydryl-Hydrazine: A Spectroscopic Atlas

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Compound of Interest

Compound Name: *Benzhydryl-hydrazine*

CAS No.: *61765-84-2*

Cat. No.: *B1265863*

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Executive Summary & Compound Profile

Benzhydryl-hydrazine (also known as (diphenylmethyl)hydrazine) is a critical intermediate in the synthesis of antihistamines (e.g., piperazine derivatives like cetirizine precursors) and nitrogen-rich heterocycles. Accurate spectral characterization is essential due to its tendency to oxidize or degrade into benzophenone derivatives.

This guide provides a comprehensive spectral atlas for **Benzhydryl-hydrazine**, focusing on the free base and its hydrochloride salt, ensuring researchers can validate identity and purity with high confidence.

Compound Identification

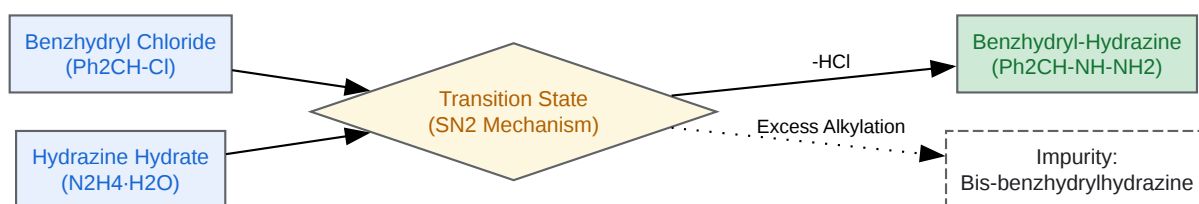
Property	Detail
IUPAC Name	(Diphenylmethyl)hydrazine
Common Name	Benzhydrylhydrazine
CAS Number	983-44-8 (Free base) / 96329-22-5 (HCl salt)
Molecular Formula	C ₁₃ H ₁₄ N ₂
Molecular Weight	198.27 g/mol
Structure	Ph ₂ CH-NH-NH ₂
Appearance	White to off-white crystalline solid

Synthesis & Sample Preparation Context

To understand the spectral impurities often seen, one must recognize the synthesis pathway. The most common route involves the nucleophilic substitution of benzhydryl halides with hydrazine hydrate.

Synthesis Workflow (Context for Impurities)

- Precursor: Benzhydryl chloride (or bromide).
- Reagent: Hydrazine hydrate (excess to prevent bis-alkylation).
- Common Impurities:
 - N,N'-dibenzhydrylhydrazine (Bis-alkylated byproduct).
 - Benzophenone hydrazone (Oxidation product).
 - Benzhydrol (Hydrolysis of precursor).



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Figure 1: Synthesis pathway highlighting the origin of potential spectral impurities.

Mass Spectrometry (MS) Data

Mass spectrometry provides the primary confirmation of the molecular skeleton. The fragmentation pattern is dominated by the stability of the benzhydryl cation.

Experimental Parameters (EI-MS)

- Ionization Mode: Electron Impact (EI), 70 eV.
- Inlet Temperature: 200°C.
- Source Temperature: 230°C.

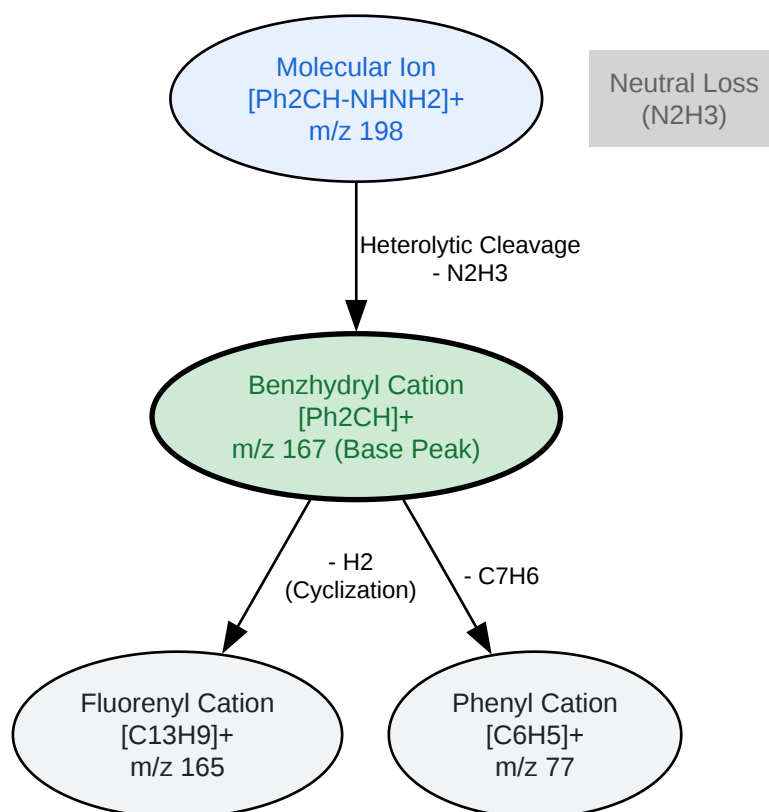
Fragmentation Analysis

The molecule (MW 198) typically exhibits a weak molecular ion peak due to the labile C-N bond. The base peak is almost invariably the benzhydryl cation (

167).

m/z (Mass-to-Charge)	Relative Intensity (%)	Fragment Assignment	Mechanism
198	< 5%		Molecular Ion (Weak)
167	100% (Base Peak)		-Cleavage (Loss of)
165	20-40%		Fluorenyl cation (Loss of from 167)
152	10-15%		Biphenyl-like fragment
77	30-50%		Phenyl cation
51	10-20%		Aromatic ring fragmentation

Mechanistic Pathway[1]



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Figure 2: EI-MS Fragmentation pathway. The stability of the benzhydryl cation makes m/z 167 the diagnostic peak.

Infrared Spectroscopy (IR)[2][3][4]

IR is crucial for confirming the hydrazine functionality (

) and distinguishing it from the starting material (benzhydryl chloride, no NH) or oxidation products (benzophenone, C=O stretch).

Key Absorption Bands (KBr Pellet or ATR)

Frequency ()	Assignment	Functional Group	Notes
3350 - 3150		Primary & Secondary Amines	Broad doublet or multiplet. asymmetric/symmetric stretch.
3080 - 3020		Aromatic C-H	Weak, sharp peaks characteristic of benzene rings.
2980 - 2850		Methine C-H ()	Weak, often obscured by aromatic stretches.
1600, 1495, 1450		Aromatic Ring Breathing	Characteristic "fingerprint" for mono-substituted benzene rings.
1180 - 1050		C-N Stretch	Medium intensity.
740, 700		Mono-substituted Benzene	Strong bands indicating 5 adjacent aromatic protons.

Diagnostic Check:

- Absence of 1660-1690
: Confirms no benzophenone (C=O) contamination.
- Presence of 3300+ region: Confirms hydrazine moiety.

Nuclear Magnetic Resonance (NMR)[5][6][7][8]

NMR is the definitive tool for purity and structural assignment. Data is presented for the free base in

¹H NMR Data (400 MHz,)

Shift (, ppm)	Multiplicity	Integration	Assignment	Structural Context
7.20 - 7.45	Multiplet (m)	10H	Ar-H	Overlapping aromatic protons from two phenyl rings.
4.92	Singlet (s)	1H		The methine proton. Diagnostic singlet.
3.50 - 4.00	Broad (br s)	3H		Exchangeable protons. Shift varies with concentration/solvent. [1]

Note on Salt Form: In DMSO-d₆ (HCl salt), the exchangeable protons often split or shift downfield (8-10 ppm) due to hydrogen bonding and slower exchange. The methine peak may shift slightly to ~5.5 ppm.

¹³C NMR Data (100 MHz,)

Shift (, ppm)	Type	Assignment
142.5	Quaternary (C)	Ipsso-carbons of phenyl rings.
128.6	Methine (CH)	Meta-carbons.
127.5	Methine (CH)	Ortho-carbons.
127.1	Methine (CH)	Para-carbons.
69.8	Methine (CH)	(Benzhydryl carbon).

Self-Validation Protocol:

- The

C spectrum must show exactly 5 distinct signals due to the symmetry of the two phenyl rings (1 aliphatic, 4 aromatic). Appearance of extra aromatic peaks indicates asymmetry or impurities.

Experimental Protocols

Protocol A: NMR Sample Preparation

- Solvent Selection: Use

(Chloroform-d) for the free base. Use

for the hydrochloride salt.

- Concentration: Dissolve 10-15 mg of sample in 0.6 mL of solvent.
- Filtration: If the solution is cloudy (common with salts in chloroform), filter through a cotton plug into the NMR tube to improve resolution.
- Acquisition: Standard proton parameters (16 scans, 1s relaxation delay).

Protocol B: Purity Assessment via HPLC-UV

For quantitative purity beyond spectral ID:

- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse, 4.6 x 150 mm, 5µm).
- Mobile Phase: A: Water (0.1% Formic Acid), B: Acetonitrile.
- Gradient: 10% B to 90% B over 15 min.
- Detection: UV at 254 nm (Strong absorption by benzhydryl group).
- Retention: **Benzhydryl-hydrazine** elutes earlier than benzophenone or bis-benzhydrylhydrazine due to the polar hydrazine tail.

References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 157287, **Benzhydryl-hydrazine**. Retrieved from [[Link](#)]
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- Silverstein, R. M., Webster, F. X., & Kiemle, D. J. (2005). Spectrometric Identification of Organic Compounds (7th ed.). John Wiley & Sons.

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